

1,10-Dichlorodecane: A Technical Guide to Toxicological Data and Safety Precautions

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Compound of Interest

Compound Name: 1,10-Dichlorodecane

Cat. No.: B1670031

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the available toxicological data and essential safety precautions for **1,10-Dichlorodecane** (CAS No. 2162-98-3). While extensive quantitative toxicological data for this specific compound is limited in publicly accessible literature, this document consolidates the known qualitative effects, physical and chemical properties, and established safety and handling procedures. Furthermore, it outlines the standard experimental protocols, based on OECD guidelines, that are utilized to evaluate the toxicological profile of such a chemical. This guide is intended to inform researchers, scientists, and professionals in drug development on the safe handling, storage, and use of **1,10-Dichlorodecane**, and to provide a framework for its toxicological assessment.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1,10-Dichlorodecane** is presented in Table 1. Understanding these properties is crucial for the safe handling and storage of the compound.

Property	Value	Reference
CAS Number	2162-98-3	[1][2]
Molecular Formula	C10H20Cl2	[1][2]
Molecular Weight	211.17 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[2]
Melting Point	15.6 °C	[3]
Boiling Point	167-168 °C @ 28 mmHg	[3]
Density	0.999 g/mL at 25 °C	[3]
Flash Point	113 °C (closed cup)	[1]
Solubility	Insoluble in water; Soluble in organic solvents like DMSO	[2][4]

Toxicological Data

Detailed quantitative toxicological studies on **1,10-Dichlorodecane** are not widely available. The information presented here is primarily derived from Safety Data Sheets (SDS) and chemical databases. The toxicological properties of this substance have not been fully investigated.[5]

Acute Toxicity

1,10-Dichlorodecane is considered harmful if swallowed.[2] Prolonged or repeated exposure may be associated with liver and kidney toxicity in animal studies.[6] Specific LD50 (lethal dose, 50%) values for oral, dermal, or inhalation routes have not been identified in the reviewed literature.

Irritation and Sensitization

The compound is a known irritant to the skin and eyes.[2] It may also cause respiratory tract irritation.[5] There is no information available regarding its potential for skin sensitization.[5]

Endpoint	Observation	GHS Classification	Reference
Skin Irritation	Causes skin irritation.	Category 2	[4]
Eye Irritation	Causes serious eye irritation.	Category 2	[4]
Respiratory Irritation	May cause respiratory tract irritation.	Category 3	[4]

Mutagenicity and Carcinogenicity

There is no information available on the mutagenic effects of **1,10-Dichlorodecane**.^[5] It is not currently classified as a carcinogen by the International Agency for Research on Cancer (IARC) or the U.S. Environmental Protection Agency (EPA).^[6]

Experimental Protocols

While specific experimental data for **1,10-Dichlorodecane** is scarce, the following sections describe the standard methodologies based on OECD guidelines that would be employed to assess the toxicological profile of such a chemical.

Acute Oral Toxicity - OECD Guideline 401

This test provides information on health hazards likely to arise from a single oral exposure to a substance.^[7]^[8]

- **Test Principle:** The test substance is administered orally by gavage in graduated doses to several groups of experimental animals, with one dose per group.^[7] Observations of effects and mortality are made.^[7] Animals that die during the test are necropsied, and at the conclusion of the test, surviving animals are sacrificed and also necropsied.^[7]
- **Animal Species:** Typically, rats are used.^[9]
- **Procedure:**
 - Healthy young adult animals are acclimatized to the laboratory conditions.^[7]
 - Animals are fasted prior to administration of the substance.^[7]

- The test substance is administered in a single dose by gavage.[7]
- Animals are observed for mortality, signs of toxicity (e.g., tremors, convulsions, salivation, diarrhea), and changes in body weight.[7]
- The observation period is typically 14 days.[10]
- All animals undergo a gross necropsy.[7]

Acute Dermal Toxicity - OECD Guideline 402

This study provides information on the health hazards likely to arise from short-term dermal exposure to a substance.[11][12]

- Test Principle: The test substance is applied to the skin in graduated doses to several groups of animals, one dose per group.[12][13]
- Animal Species: Rats, rabbits, or guinea pigs are typically used.[9]
- Procedure:
 - The fur is removed from the dorsal area of the trunk of the test animals.[9]
 - The test substance is applied to an area of approximately 10% of the body surface.[11]
 - The treated area is covered with a porous gauze dressing for a 24-hour exposure period. [14]
 - Animals are observed for signs of toxicity and mortality for at least 14 days.[11]
 - Body weight is recorded weekly.[11]
 - A gross necropsy is performed on all animals at the end of the study.[11]

In Vitro Skin Irritation: Reconstructed Human Epidermis Test - OECD Guideline 439

This in vitro test is used to identify chemicals that are irritant to the skin.[15][16]

- Test Principle: The test substance is applied topically to a reconstructed human epidermis (RhE) model, which mimics the properties of the upper layers of human skin.[\[17\]](#)[\[18\]](#) The viability of the cells after exposure is measured.[\[15\]](#)
- Procedure:
 - The RhE tissue is pre-incubated.
 - The test substance is applied to the surface of the RhE tissue.[\[18\]](#)
 - After a defined exposure time, the substance is removed by rinsing.
 - Cell viability is assessed using a quantitative method, such as the MTT assay.[\[18\]](#)
 - A substance is identified as an irritant if the cell viability is below a certain threshold (e.g., $\leq 50\%$).[\[18\]](#)

In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test - OECD Guideline 492

This in vitro method is used to identify chemicals that do not require classification for eye irritation or serious eye damage.[\[19\]](#)[\[20\]](#)

- Test Principle: The test chemical is applied to the surface of a reconstructed human cornea-like epithelium (RhCE) model.[\[21\]](#)[\[22\]](#) The cytotoxic effect of the chemical on the RhCE model is measured to predict its eye irritation potential.[\[20\]](#)
- Procedure:
 - The RhCE tissues are pre-incubated in culture medium.[\[21\]](#)
 - The test substance is applied topically to the RhCE inserts.[\[21\]](#)
 - The tissues are incubated for a defined period.[\[21\]](#)
 - After incubation, cell viability is determined using a metabolic assay, such as MTT.[\[21\]](#)
 - If the tissue viability is greater than 60%, the substance is considered a non-irritant.[\[23\]](#)

Bacterial Reverse Mutation Test (Ames Test) - OECD Guideline 471

This test is widely used to assess the mutagenic potential of chemicals.[24][25]

- Test Principle: The Ames test uses several strains of bacteria (e.g., *Salmonella typhimurium* and *Escherichia coli*) with pre-existing mutations that leave them unable to synthesize an essential amino acid (e.g., histidine).[25][26] The test chemical is evaluated for its ability to cause a reverse mutation, allowing the bacteria to grow on a medium lacking that amino acid.[25]
- Procedure:
 - The bacterial strains are exposed to the test substance, with and without a metabolic activation system (S9 mix) to simulate metabolism in mammals.[24]
 - The treated bacteria are plated on a minimal agar medium.[24]
 - After incubation, the number of revertant colonies is counted.[24]
 - A significant increase in the number of revertant colonies compared to the control indicates that the substance is mutagenic.[27]

Safety Precautions and Handling

Given the known hazards of **1,10-Dichlorodecane**, the following safety precautions are mandatory to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[5]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[1]
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH/MSHA approved respirator.[5]

Handling and Storage

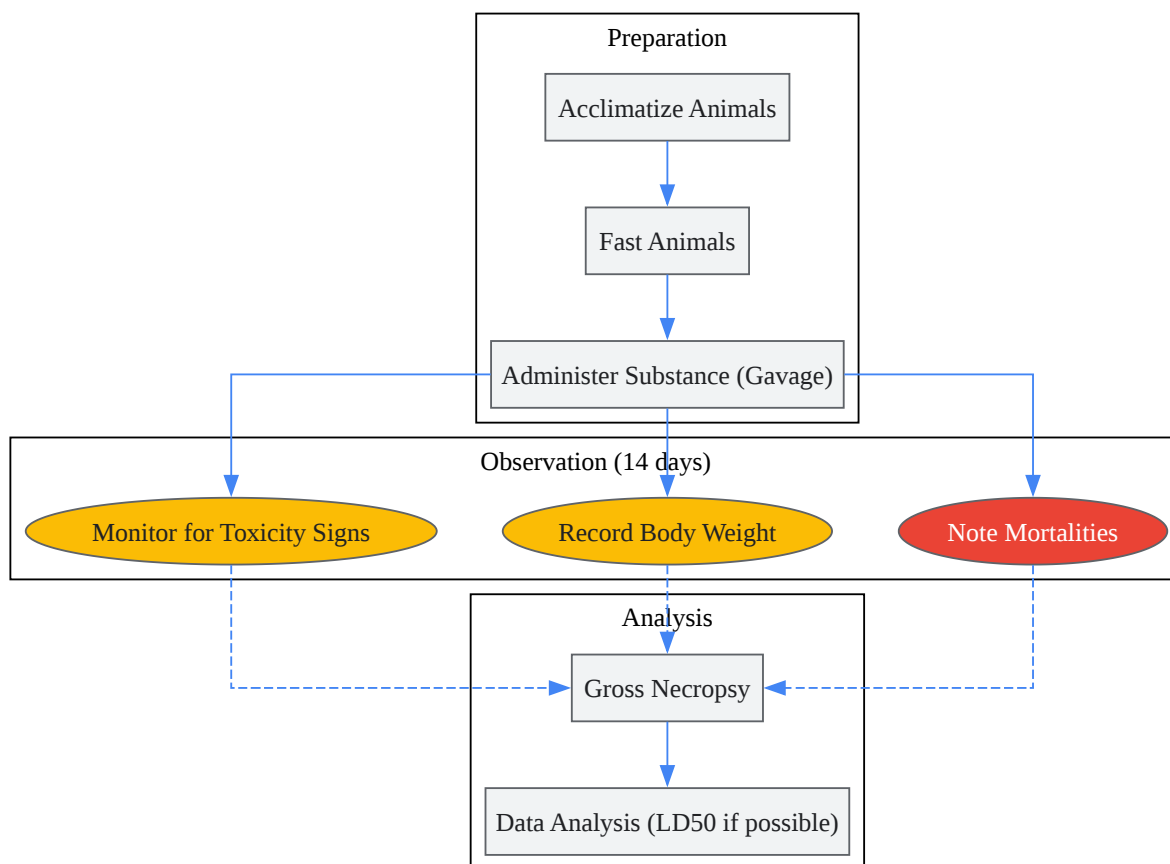
- Handling: Avoid contact with skin, eyes, and clothing.^[5] Do not breathe vapor or mist.^[5] Wash thoroughly after handling.^[5]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.^[6] Keep away from incompatible materials such as strong oxidizing agents and strong bases.^[2]

First Aid Measures

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.^[2]
- In case of skin contact: Remove contaminated clothing and wash skin with soap and water. Seek medical attention if irritation persists.^[2]
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.^[2]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.^[2]

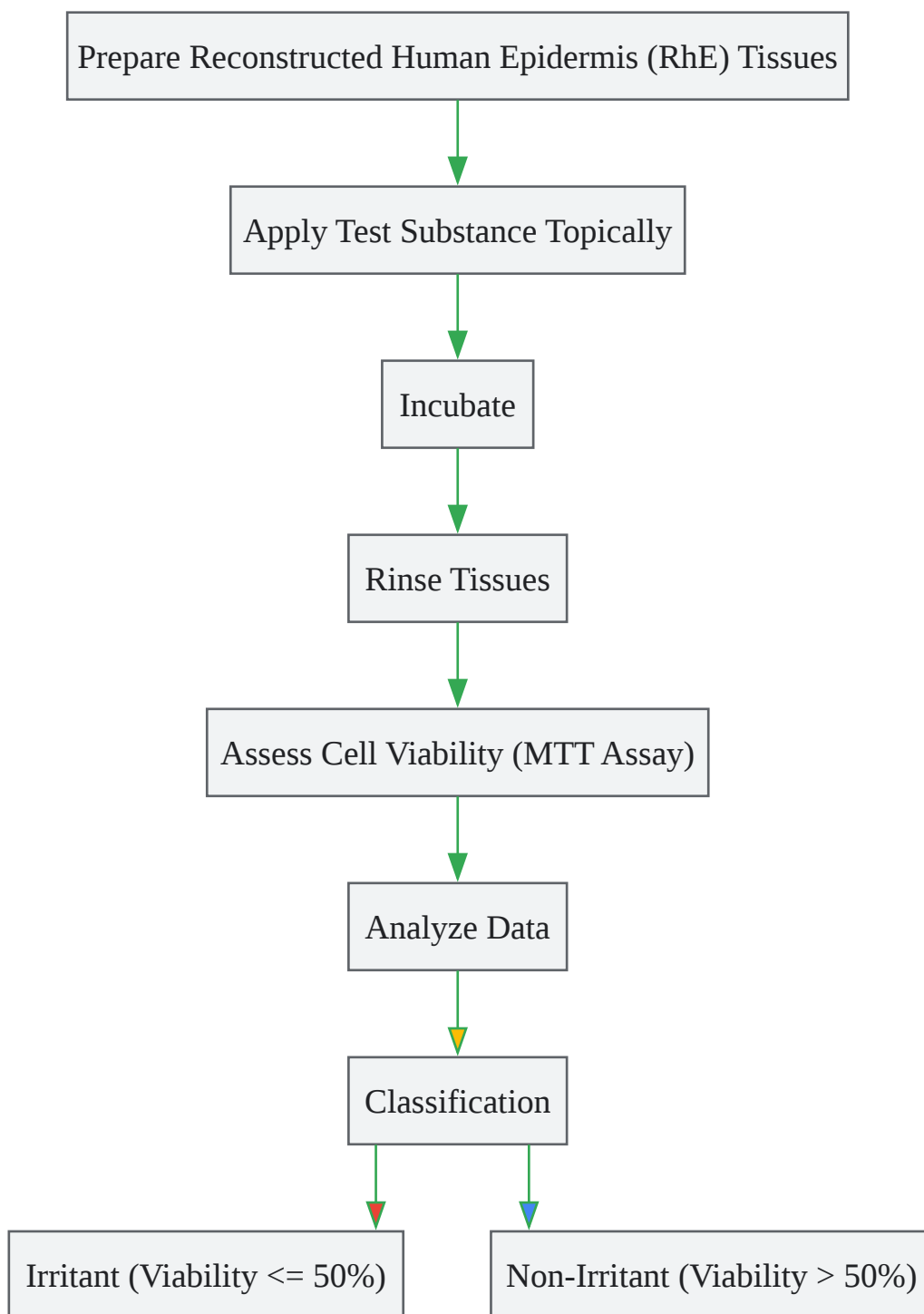
Visualizations

The following diagrams illustrate standard experimental workflows and logical relationships for safety procedures relevant to **1,10-Dichlorodecane**.



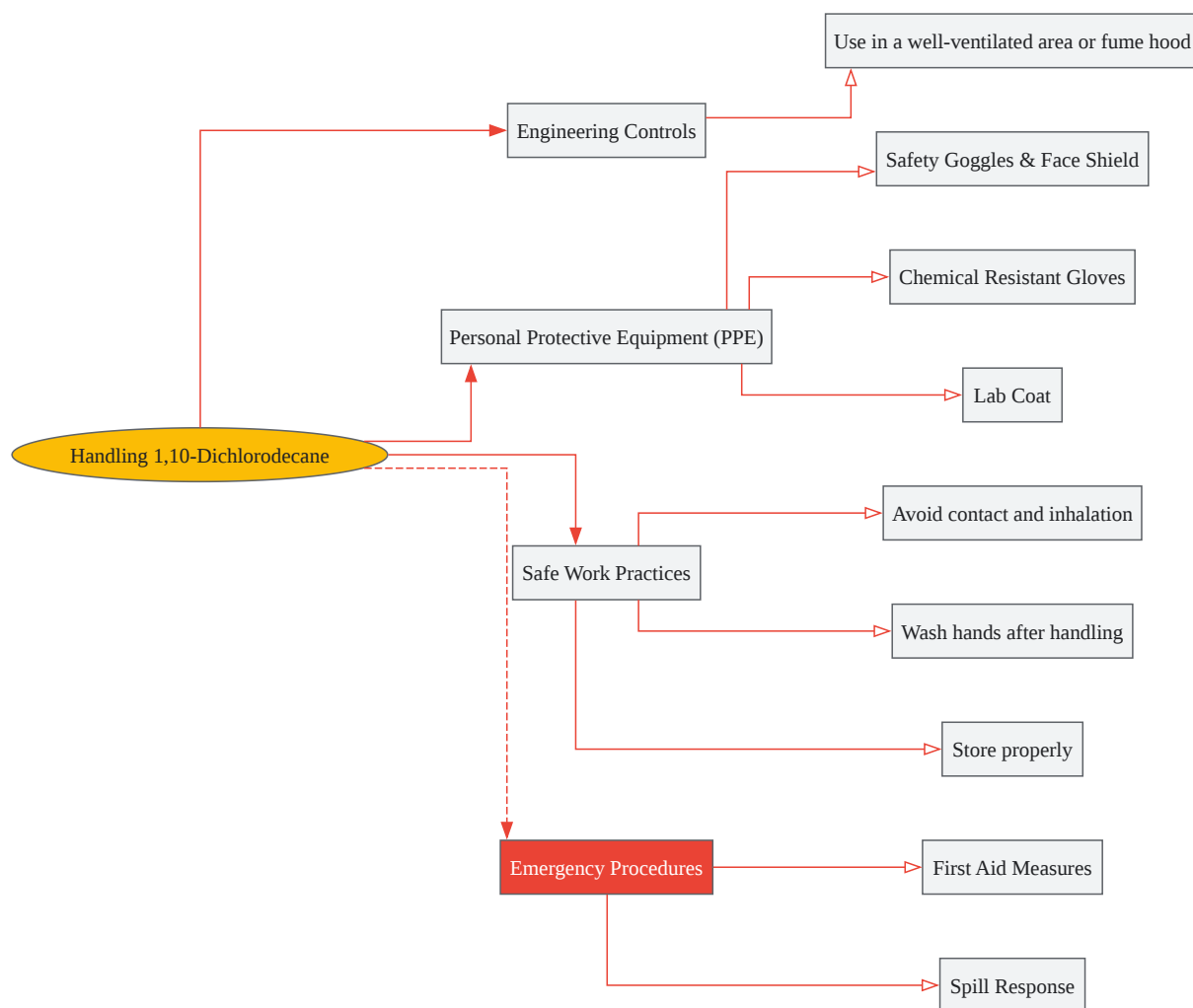
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Caption: Workflow for Acute Oral Toxicity Testing (OECD 401).



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Caption: In Vitro Skin Irritation Test Workflow (OECD 439).



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Caption: Logical Relationships for Safe Handling of **1,10-Dichlorodecane**.

Conclusion

1,10-Dichlorodecane is a chemical that requires careful handling due to its irritant properties and potential for harm upon ingestion. While comprehensive toxicological data is not readily available, the information presented in this guide, along with the outlined standard testing protocols, provides a solid foundation for its safe use in a research and development setting. It is imperative that all safety precautions are strictly adhered to, and that further toxicological assessments are conducted should the application of this compound warrant it. Researchers should consult the full OECD guidelines for detailed experimental procedures.

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